

An In-depth Technical Guide to the Physical Properties of Methyl Stearate-d35

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Compound of Interest

Compound Name: Methyl stearate-d35

Cat. No.: B12301188

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **methyl stearate-d35**. Due to the limited availability of experimental data for the deuterated form, this guide presents the known values for **methyl stearate-d35** alongside the more extensively documented properties of its non-deuterated counterpart, methyl stearate, which serves as a close proxy. This document is intended to be a valuable resource for researchers and professionals in drug development and other scientific fields who utilize stable isotope-labeled compounds.

Core Physical and Chemical Properties

Methyl stearate-d35 is a deuterated form of methyl stearate, where 35 of the hydrogen atoms have been replaced with deuterium. This isotopic labeling makes it a valuable internal standard for mass spectrometry-based quantification of fatty acids.

Table 1: General Properties of **Methyl Stearate-d35** and Methyl Stearate

Property	Methyl Stearate-d35	Methyl Stearate
Synonyms	Stearic-d35 acid, methyl ester; Methyl D-35-Octadecanoate	Methyl octadecanoate; Stearic acid methyl ester
CAS Number	29823-25-4	112-61-8
Molecular Formula	C ₁₉ H ₃ D ₃₅ O ₂ [1]	C ₁₉ H ₃₈ O ₂ [2][3][4][5]
Molecular Weight	333.72 g/mol	298.50 g/mol
Physical State	Liquid (supplied in solution)	White crystalline powder or solid

Table 2: Thermal and Density Properties

The following thermal and density data are for the non-deuterated methyl stearate and can be used as an approximation for **methyl stearate-d35**. Isotopic substitution with deuterium typically has a minimal effect on these bulk physical properties.

Property	Value (for Methyl Stearate)
Melting Point	37-41 °C (98.6-105.8 °F)
Boiling Point	215 °C (419 °F) at 15 mmHg
Flash Point	> 112 °C (> 233.6 °F)
Density	0.86 g/cm ³ at 20 °C (68 °F)

Table 3: Solubility Profile

The solubility of **methyl stearate-d35** is expected to be very similar to that of methyl stearate.

Solvent	Solubility of Methyl Stearate
Water	Insoluble
Chloroform	Soluble
Ethanol	Soluble
Hexane	Soluble
Heptane	Soluble
Tetrahydrofuran (THF)	Soluble
Acetonitrile	Soluble
Dimethyl Sulfoxide (DMSO)	8 mg/mL (26.8 mM)

Experimental Protocols

Detailed experimental protocols for determining the physical properties of fatty acid methyl esters (FAMES), such as **methyl stearate-d35**, are outlined below. These are generalized methods that can be adapted for specific laboratory settings.

Determination of Melting Point (Capillary Method)

This method is suitable for crystalline solids like methyl stearate.

- **Sample Preparation:** A small amount of the solid sample is introduced into a capillary tube, which is then sealed at one end.
- **Apparatus Setup:** The capillary tube is attached to a thermometer and placed in a melting point apparatus, which contains a heating block or an oil bath.
- **Heating:** The apparatus is heated slowly, at a rate of approximately 1-2°C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it becomes completely liquid are recorded as the

melting point range. A sharp melting point range (typically 0.5-1°C) is indicative of a pure compound.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is the primary technique for the analysis of FAMES and for utilizing **methyl stearate-d35** as an internal standard.

- **Sample Preparation:** Lipids are extracted from the sample matrix. The fatty acids are then converted to their corresponding methyl esters (FAMES) through a process of esterification or transesterification. A known amount of the internal standard, **methyl stearate-d35**, is added to the sample.
- **Injection:** A small volume (typically 1 µL) of the FAMES solution (dissolved in a solvent like hexane or heptane) is injected into the gas chromatograph.
- **Separation:** The FAMES are separated based on their boiling points and polarity as they pass through a capillary column (e.g., a Carbowax-type or biscyanopropyl phase column).
- **Detection:** The separated FAMES are ionized (e.g., by electron ionization) and detected by a mass spectrometer, which provides information about their mass-to-charge ratio and fragmentation patterns.
- **Quantification:** The abundance of the target analyte is determined by comparing its peak area to the peak area of the known amount of the internal standard, **methyl stearate-d35**.

Solubility Testing

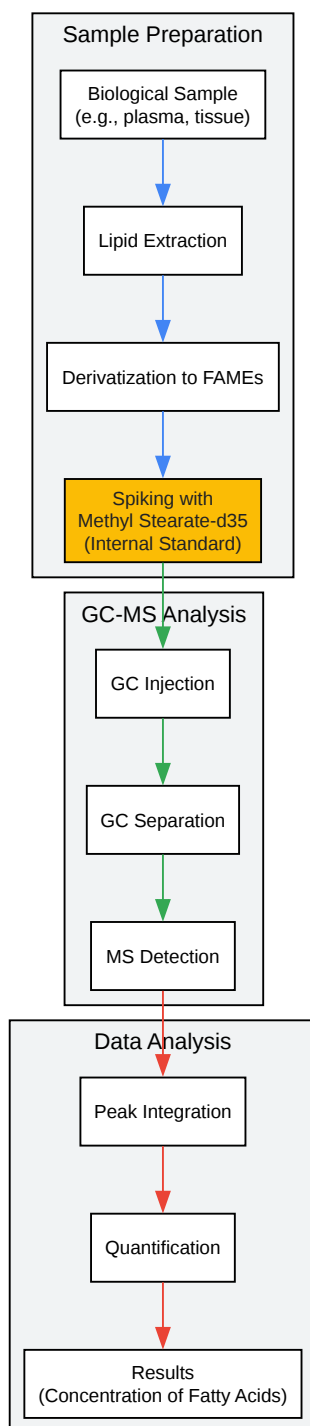
- **Solvent Selection:** A range of solvents with varying polarities are chosen for the test.
- **Sample Addition:** A pre-weighed amount of the solute (e.g., 10 mg of methyl stearate) is added to a specific volume of the solvent (e.g., 1 mL) in a vial at a controlled temperature (e.g., room temperature).
- **Mixing:** The mixture is agitated (e.g., by vortexing or stirring) to facilitate dissolution.

- Observation: The mixture is visually inspected for the presence of undissolved solute. If the solute completely dissolves, it is considered soluble under those conditions.

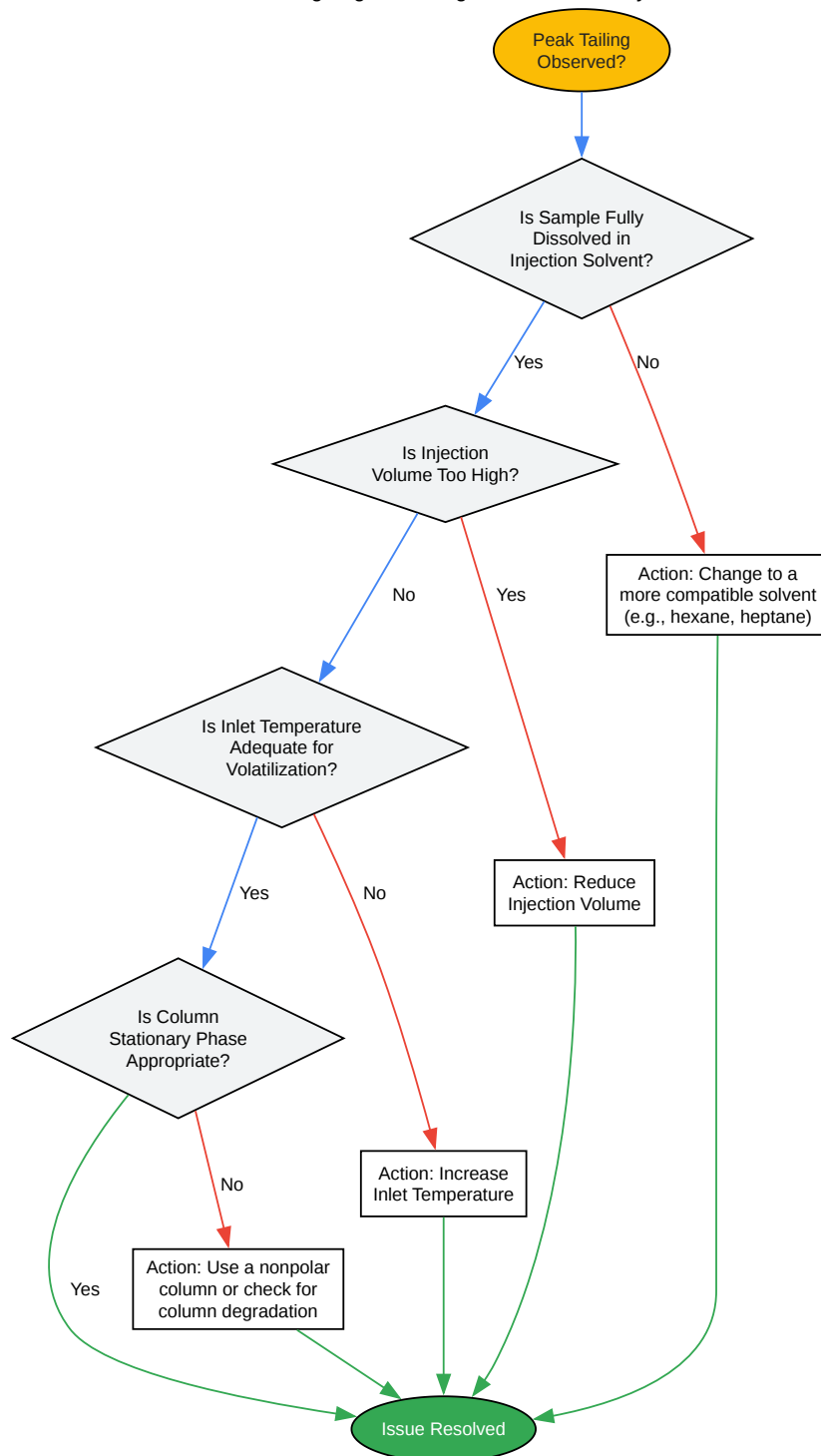
Mandatory Visualizations

The following diagrams illustrate the experimental workflow for using **methyl stearate-d35** as an internal standard in GC-MS analysis and a logical relationship diagram for troubleshooting common issues in the analysis of long-chain esters.

Experimental Workflow: Quantification of Fatty Acids Using Methyl Stearate-d35 as an Internal Standard

[Click to download full resolution via product page](#)Caption: Workflow for fatty acid quantification using **methyl stearate-d35**.

Troubleshooting Logic for Long-Chain Ester Analysis

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Caption: Troubleshooting guide for long-chain ester analysis.

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References

- 1. SSERC | Melting point determination [sserc.org.uk]
- 2. High-Resolution GC Analyses of Fatty Acid Methyl Esters (FAMES) [restek.com]
- 3. shodex.com [shodex.com]
- 4. Methyl stearate [webbook.nist.gov]
- 5. GSRS [precision.fda.gov]
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